

3-Methylcyclobutanecarboxylic acid chemical properties

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Compound of Interest

Compound Name: 3-Methylcyclobutanecarboxylic acid

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An In-depth Technical Guide on the Core Chemical Properties of **3-Methylcyclobutanecarboxylic Acid**

Abstract

3-Methylcyclobutanecarboxylic acid is a cyclic carboxylic acid with a four-membered cyclobutane ring, a methyl group, and a carboxylic acid functional group.^[1] This guide provides a comprehensive overview of its chemical and physical properties, spectroscopic data, reactivity, synthesis, and safety information. The content is intended for researchers, scientists, and professionals in the field of drug development and organic synthesis.

Chemical and Physical Properties

3-Methylcyclobutanecarboxylic acid is typically a colorless to light yellow liquid at room temperature.^{[2][3]} The presence of the carboxylic acid group imparts acidic properties to the molecule.^[1] Key physical and chemical properties are summarized in the table below.

Property	Value	Source
Molecular Formula	C6H10O2	[1][2]
Molecular Weight	114.14 g/mol	[2][4]
CAS Number	57252-83-2	[2][4]
Appearance	Colorless to light yellow liquid	[2][3]
Boiling Point	194 °C	[2][3]
Density	1.105 g/cm ³	[2][3]
Flash Point	88 °C	[2][3]
pKa	4.81 ± 0.40 (Predicted)	[2][3]
Storage Temperature	Room Temperature (Sealed in dry conditions)	[2][3]

Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of **3-Methylcyclobutanecarboxylic acid**.

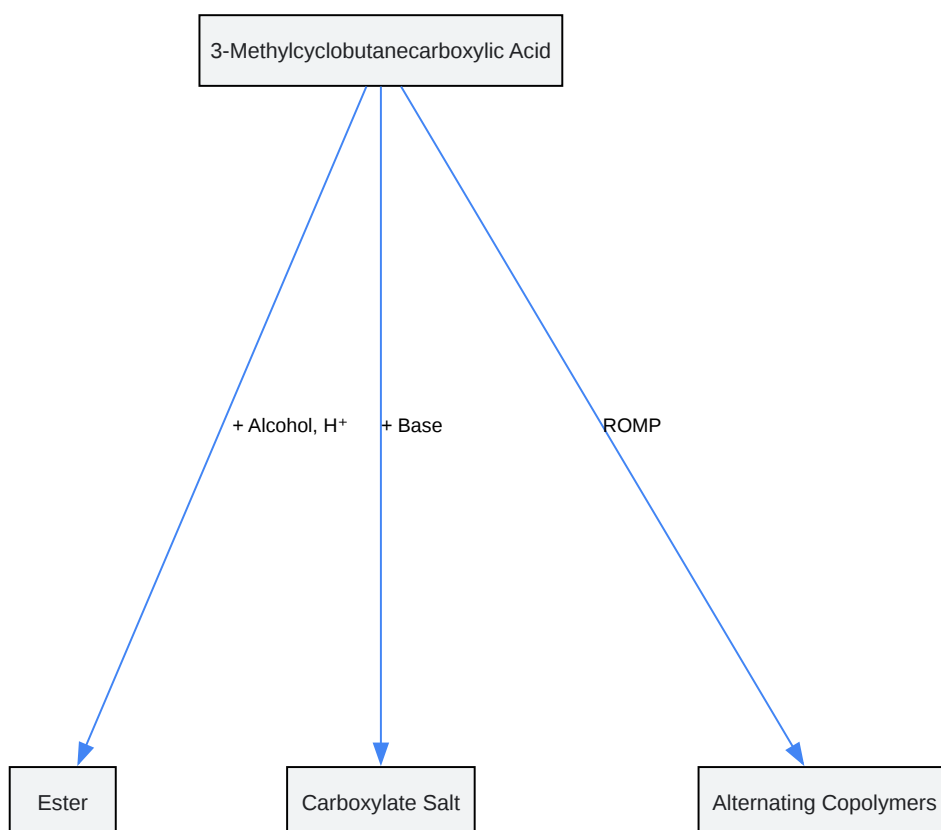
Spectroscopic Data	Description
Mass Spectrometry (GC-MS)	The calculated mass of C6H10O2 is 114.[2]
Infrared (IR) Spectroscopy	As a carboxylic acid, the IR spectrum is expected to show a characteristic broad O-H stretch from approximately 2500-3300 cm ⁻¹ and a strong C=O (carbonyl) stretch around 1700-1725 cm ⁻¹ . [5][6]
Nuclear Magnetic Resonance (NMR) Spectroscopy	The ¹ H NMR spectrum would be expected to show a characteristic broad singlet for the carboxylic acid proton (-COOH) in the region of 10-13 ppm. [5] Signals for the protons on the cyclobutane ring and the methyl group would appear in the aliphatic region.

Chemical Reactivity and Synthesis

The chemical behavior of **3-Methylcyclobutanecarboxylic acid** is primarily dictated by the carboxylic acid functional group.

General Reactivity

- **Acidity:** The carboxylic acid group can deprotonate to form a carboxylate salt.
- **Esterification:** It can react with alcohols in the presence of an acid catalyst to form esters.^[1]
- **Decarboxylation:** Under certain conditions, it can undergo decarboxylation to lose carbon dioxide.^[1]
- **Polymerization:** **3-Methylcyclobutanecarboxylic acid** is a reactant used in the preparation of alternating copolymers through ring-opening metathesis polymerization (ROMP).^{[2][3]}



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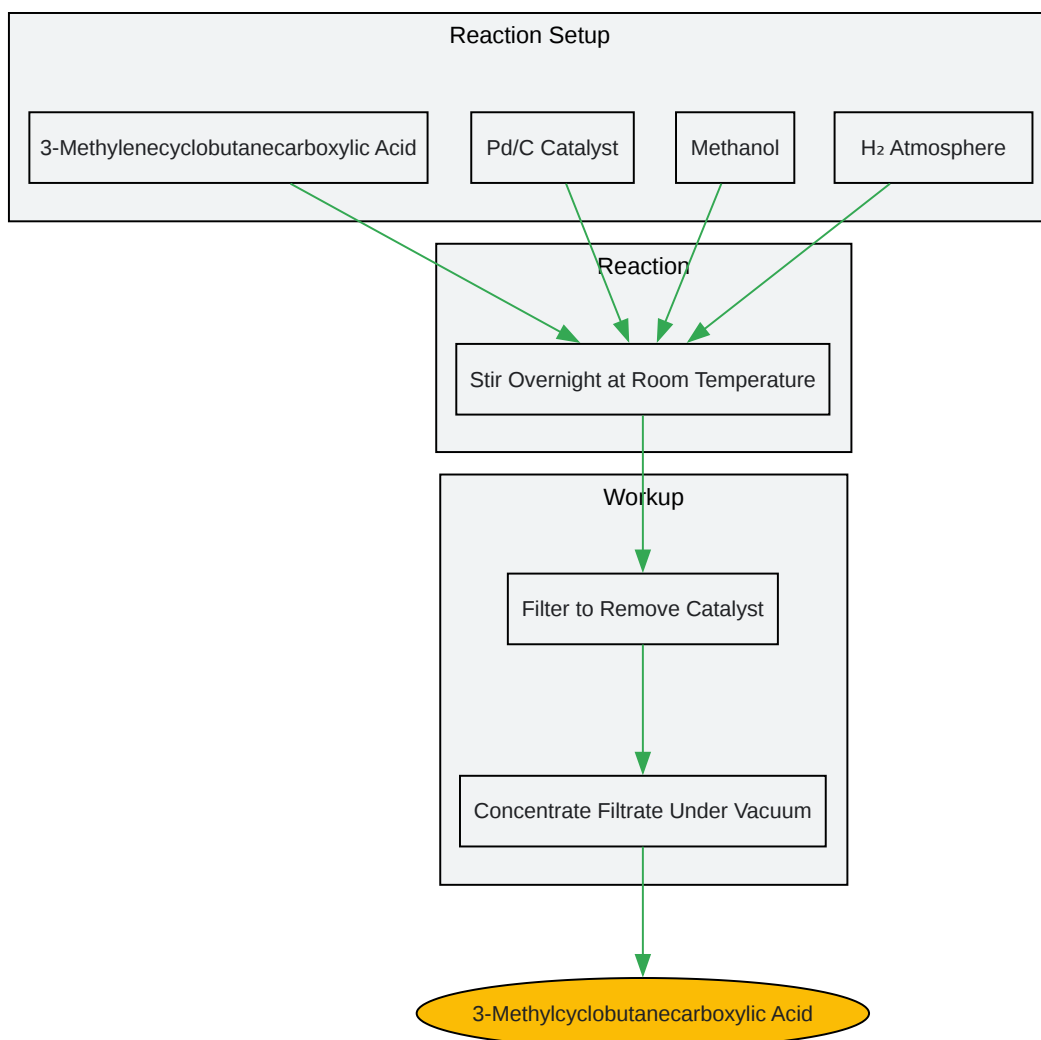
Caption: General reactivity of **3-Methylcyclobutanecarboxylic acid**.

Synthesis

A common laboratory synthesis of **3-Methylcyclobutanecarboxylic acid** involves the hydrogenation of 3-methylenecyclobutanecarboxylic acid.^[2]^[3]

Experimental Protocol: Synthesis from 3-Methylenecyclobutanecarboxylic Acid^[2]^[3]

- Reactants:
 - 3-Methylenecyclobutanecarboxylic acid (1 g)
 - 10% Palladium on carbon (Pd/C) catalyst (0.19 g)
 - Methanol (20 mL)
 - Hydrogen gas (H₂)
- Procedure: a. Combine 3-methylenecyclobutanecarboxylic acid and the Pd/C catalyst in methanol in a suitable reaction flask. b. Stir the mixture at room temperature under a hydrogen atmosphere (e.g., using a hydrogen balloon). c. Continue stirring overnight. d. Upon completion of the reaction, filter the mixture to remove the Pd/C catalyst. e. Concentrate the filtrate under vacuum to yield the product, **3-methylcyclobutanecarboxylic acid**.



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Caption: Synthesis workflow for **3-Methylcyclobutanecarboxylic acid**.

Safety and Handling

Proper safety precautions should be observed when handling **3-Methylcyclobutanecarboxylic acid**.

Hazard Category	GHS Hazard Statements
Skin Irritation	H315: Causes skin irritation
Eye Irritation	H319: Causes serious eye irritation
Respiratory Irritation	H335: May cause respiratory irritation

Precautionary Statements:[[2](#)]

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P264: Wash skin thoroughly after handling.
- P271: Use only outdoors or in a well-ventilated area.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.
- P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P312: Call a POISON CENTER or doctor/physician if you feel unwell.
- P403+P233: Store in a well-ventilated place. Keep container tightly closed.
- P405: Store locked up.
- P501: Dispose of contents/container to an approved waste disposal plant.

Incompatible Materials: Strong oxidizing agents and strong bases.[[7](#)]

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